

# CCT251545: A Selective CDK8/19 Chemical Probe

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**Compound Focus: CCT251545**

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**CCT251545** is a potent, selective, and cell-active inhibitor of the Mediator complex-associated kinases CDK8 and CDK19. It was initially identified from a cell-based screen for Wnt pathway inhibitors and was later discovered to exert its effects through direct inhibition of CDK8 and CDK19 [1] [2].

The table below summarizes the key characteristics of **CCT251545**:

Property	Description
Primary Targets	CDK8 & CDK19 [1] [2] [3]
Molecular Formula	C <sub>23</sub> H <sub>24</sub> ClN <sub>5</sub> O [4]
CAS Number	1661839-45-7 [4]
Mechanism	ATP-competitive, Type I kinase inhibitor [2] [3]
Key Role	Chemical probe for exploring CDK8/CDK19 function in disease [1]

## Quantitative Profiling and Validation Data

Extensive profiling has been conducted to validate the potency and selectivity of **CCT251545**.

**Table 1: In Vitro Potency and Selectivity of CCT251545**

| **Parameter** | **Value** | **Assay / Notes** | | :--- | :--- | :--- | | **CDK8/CycC Binding Kd** | 36 nM | SILAC-based cellular target profiling [2] | | **CDK19/CycC Binding Kd** | 102 nM | SILAC-based cellular target profiling [2] | | **CDK8/CycC IC<sub>50</sub>** | 6-7 nM | Reporter displacement assay [2] [3] | | **CDK19/CycC IC<sub>50</sub>** | 6-14 nM | Reporter displacement assay [2] [3] | | **Wnt Pathway IC<sub>50</sub>** | 5 nM | In 7dF3 cells [4] | | **Kinase Selectivity** | >100-fold selective over 291 other kinases [1] [2] | | **Key Off-Targets** | GSK3 $\alpha$  (IC<sub>50</sub> 462 nM), GSK3 $\beta$  (IC<sub>50</sub> 690 nM), PRKCQ (IC<sub>50</sub> 122 nM) [3] |

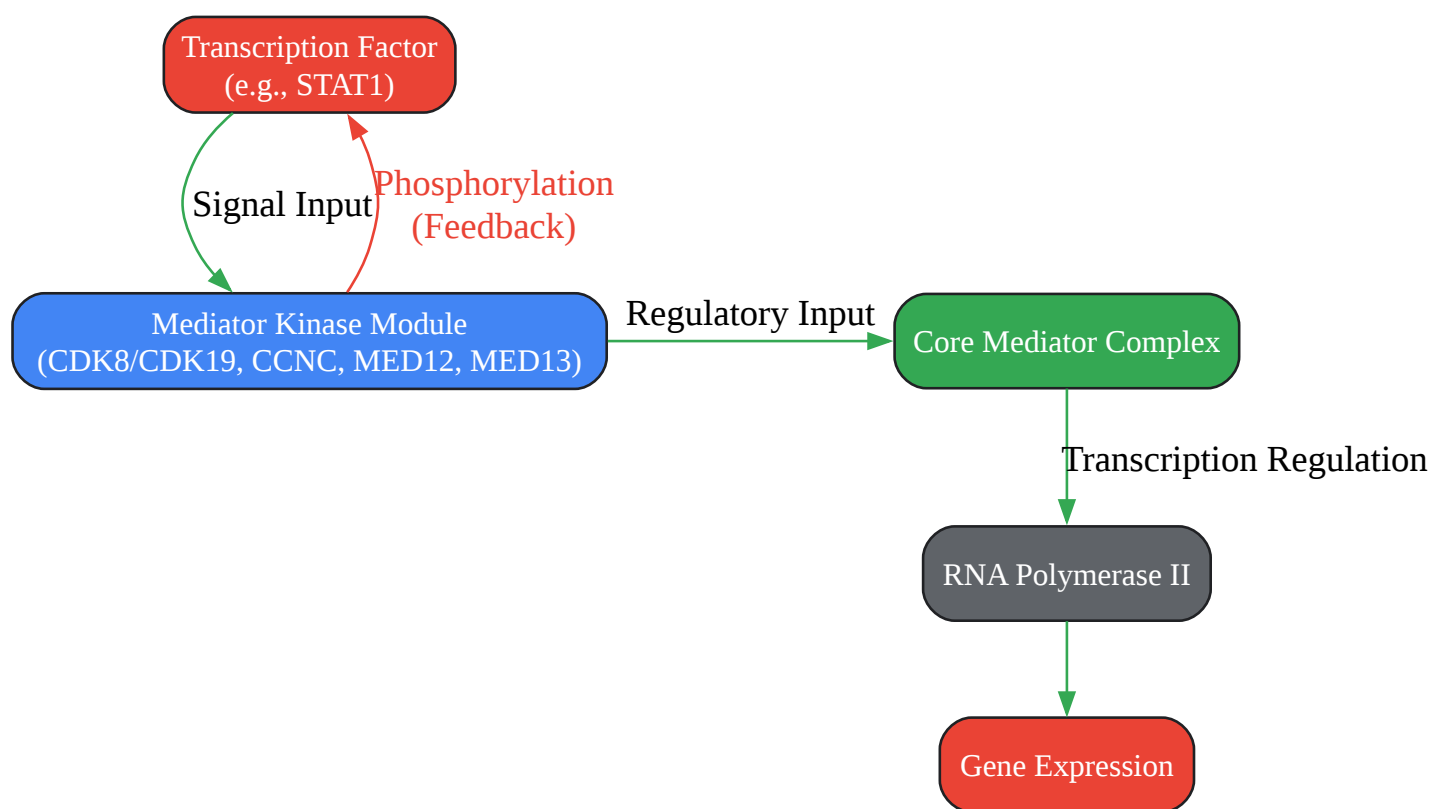
**Table 2: Cellular and In Vivo Activity**

Parameter	Result	Significance
<b>Cellular Target Engagement</b>	Stabilizes CDK8/19 in CETSA (SW620 cells) [2]	Confirms on-target binding in a cellular context
<b>Pharmacodynamic Biomarker</b>	Reduces p-STAT1(Ser727); IC <sub>50</sub> = 9 nM [1] [2] [3]	Validated biomarker for establishing target engagement
<b>Anti-tumor Efficacy</b>	Inhibits growth of WNT-dependent tumors in xenograft models [1] [2]	Demonstrates in vivo proof-of-concept
<b>Oral Bioavailability</b>	Good (F >50% at 0.5 mg/kg in mice) [2] [3]	Suitable for in vivo studies

## Biological Context: The CDK8/19 Kinase Module

To understand how **CCT251545** works, it's essential to know the biological context of its targets. CDK8 and its paralog CDK19 are part of a four-subunit "kinase module" (CDK8/19, Cyclin C, MED12, MED13) that reversibly associates with the large, multi-subunit Mediator complex [5] [6].

The Mediator complex acts as a critical bridge, relaying signals from transcription factors bound to enhancer regions to the RNA Polymerase II (pol II) machinery at gene promoters [5]. CDK8 and CDK19 regulate transcription by phosphorylating transcription factors and other regulatory proteins, thereby influencing key signaling pathways and enabling metabolic and transcriptional reprogramming in response to cellular signals [5] [6].



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*Figure 1: The Mediator kinase module (containing CDK8/19) integrates signals from transcription factors to regulate RNA Polymerase II and gene expression.*

## Key Experimental Protocols

For researchers looking to utilize **CCT251545** in their studies, here are detailed methodologies for key experiments cited in the literature.

**1. Target Identification via SILAC-Based Chemical Proteomics [2]** This protocol identified CDK8 and CDK19 as the high-affinity targets of **CCT251545**.

- **Cell Line:** LS174T human colon carcinoma cells.
- **Metabolic Labeling:** Grow two populations of cells in media containing either "light" (L-lysine and L-arginine) or "heavy" (stable isotope-labeled) amino acids.
- **Affinity Purification:** Generate an affinity matrix by coupling a linker-derivatized analog of **CCT251545** (compound 5) to sepharose beads.
- **Competition Pull-Down:**

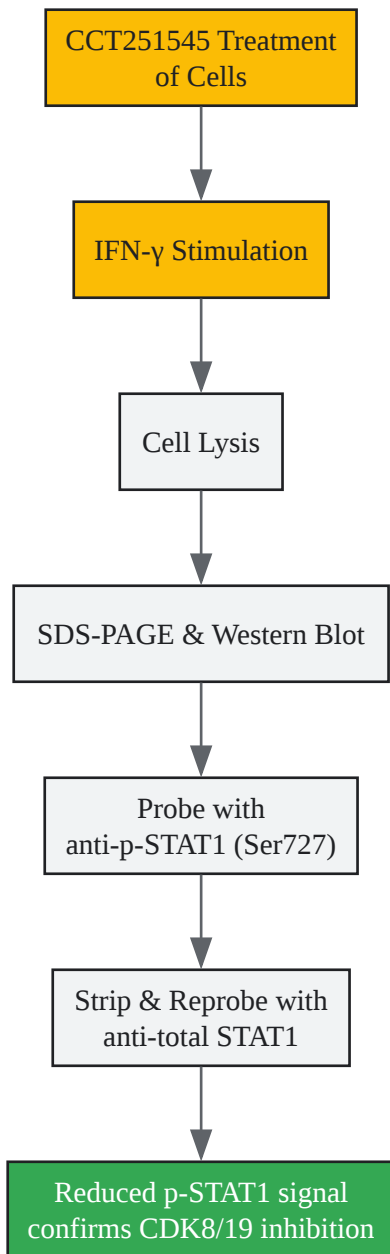
- **Test Group:** Incubate "heavy" lysate with the affinity matrix in the presence of a soluble, active competitor (compound 4 or 6).
- **Control Group:** Incubate "light" lysate with the matrix in the presence of a structurally similar but inactive control (compound 7).
- **Sample Mixing & MS Analysis:** Combine the eluates from both groups and analyze by quantitative mass spectrometry.
- **Data Analysis:** Proteins specifically displaced by the active competitor (showing a low heavy/light ratio) are considered high-affinity binding targets. CDK8 and CDK19 showed the highest affinity in this assay.

**2. Cellular Thermal Shift Assay (CETSA) [2]** This method confirms direct target engagement of **CCT251545** with CDK8/19 in intact cells.

- **Cell Line:** SW620 human colorectal cancer cells.
- **Compound Treatment:** Treat cells with DMSO (vehicle) or **CCT251545** (e.g., 10  $\mu$ M) for a sufficient period (e.g., 2 hours).
- **Heat Denaturation:** Aliquot the cell suspensions, heat them at different temperatures (e.g., from 50°C to 65°C).
- **Cell Lysis & Clarification:** Lyse the heated cells and separate the soluble (non-denatured) protein from the insoluble (aggregated) fraction by high-speed centrifugation.
- **Western Blot Analysis:** Detect the remaining soluble CDK8 and CDK19 in each sample. A positive result is indicated by a clear shift in the protein's thermal stability (melting point) to higher temperatures in the **CCT251545**-treated samples compared to the DMSO control.

**3. Validating On-Target Effects via STAT1 Phosphorylation [1] [2]** This is a key pharmacodynamic assay to demonstrate functional inhibition of CDK8/19 kinase activity in cells.

- **Cell Stimulation:** Treat cells (e.g., SW620) with a range of **CCT251545** concentrations. To activate the pathway, stimulate cells with a cytokine like IFN- $\gamma$ , which activates the transcription factor STAT1.
- **Cell Lysis & Protein Quantification:** Lyse cells after stimulation and quantify total protein.
- **Western Blot Analysis:**
  - Separate proteins by SDS-PAGE.
  - Transfer to a membrane and probe with an antibody specific for **phospho-STAT1 (Ser727)**.
  - Re-probe the membrane with an antibody for **total STAT1** to ensure equal loading.
- **Data Interpretation:** A dose-dependent reduction in p-STAT1 (Ser727) signal, without a change in total STAT1, indicates successful on-target inhibition of CDK8/19 kinase activity.



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*Figure 2: Experimental workflow for validating CDK8/19 inhibition using STAT1 phosphorylation as a biomarker.*

## Therapeutic Implications and Applications

**CCT251545** has been instrumental in exploring the role of CDK8/19 in human disease, particularly in cancer.

- **Oncogenic Role:** CDK8 is considered an oncogene in several contexts, including colorectal cancer and breast cancer [5]. **CCT251545** has demonstrated **in vivo efficacy** in inhibiting the growth of WNT-dependent tumors, such as MMTV-WNT-1 breast cancers and APC-mutant SW620 colorectal cancer xenografts, providing proof-of-concept for targeting CDK8/19 therapeutically [1] [2] [3].
- **Transcriptional Reprogramming:** CDK8/19 are not required for basal transcription of most genes but are critical for **transcriptional reprogramming** in response to stimuli like stress signals, cytokines (e.g., IFN- $\gamma$ ), or developmental cues [5] [7]. This makes them attractive targets for modulating specific disease-driving pathways without causing global transcriptional shutdown.
- **Enhancer Regulation:** Emerging evidence suggests CDK8/19 regulate transcription in part by influencing **enhancer function** and the transcription of enhancer RNAs (eRNAs), which are crucial for establishing new gene expression programs during cell state transitions [5].

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## References

1. A selective chemical probe for exploring the role of CDK8 ... [pubmed.ncbi.nlm.nih.gov]
2. A selective chemical probe for exploring the role of CDK8 and ... [pmc.ncbi.nlm.nih.gov]
3. CCT251545 [chemicalprobes.org]
4. CCT251545 | Wnt/beta-catenin inhibitor | Mechanism [selleckchem.com]
5. Regulatory functions of the Mediator kinases CDK8 and CDK19 [pmc.ncbi.nlm.nih.gov]
6. Molecular and in vivo Functions of the CDK8 and CDK19 ... [frontiersin.org]
7. Transcriptional Responses to IFN- $\gamma$  Require Mediator ... [sciencedirect.com]

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